

spectroscopic data (NMR, IR) for [4-(4-phosphonophenyl)phenyl]phosphonic acid

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Compound of Interest

Compound Name: [4-(4-Phosphonophenyl)phenyl]phosphonic acid

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Technical Guide: [4-(4-phosphonophenyl)phenyl]phosphonic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

[4-(4-phosphonophenyl)phenyl]phosphonic acid, also known as biphenyl-4,4'-diphosphonic acid, is a bifunctional organophosphorus compound with significant potential in materials science and medicinal chemistry. Its rigid biphenyl core and two phosphonic acid groups make it an attractive building block for the synthesis of metal-organic frameworks (MOFs), coordination polymers, and functional materials. This technical guide provides an overview of its synthesis, and expected spectroscopic characteristics. While specific experimental data for the title compound is not readily available in the public domain, this guide leverages data from related phosphonic acid compounds to provide a foundational understanding for researchers.

Chemical and Physical Properties

[4-(4-phosphonophenyl)phenyl]phosphonic acid is a white powder.^[1] Key properties are summarized in the table below.

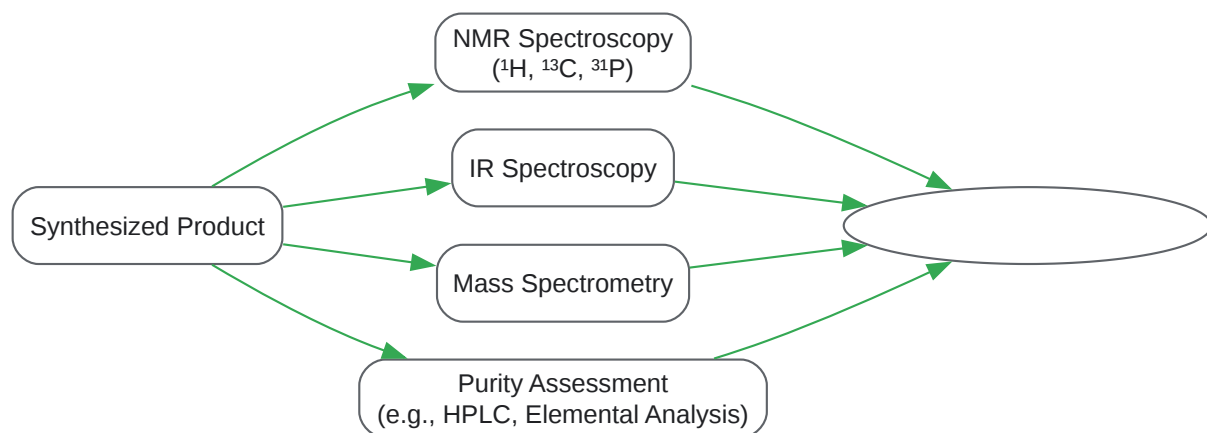
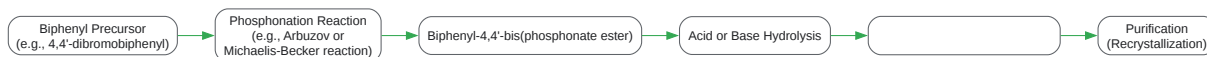
Property	Value
CAS Number	13817-79-3
Molecular Formula	C ₁₂ H ₁₂ O ₆ P ₂
Molecular Weight	314.17 g/mol
Appearance	White powder[1]
SMILES	<chem>O=P(O)(O)c1ccc(cc1)c1ccc(cc1)P(=O)(O)O</chem> [1]
InChI	1S/C12H12O6P2/c13-19(14,15)11-5-1-9(2-6-11)10-3-7-12(8-4-10)20(16,17,18)/h1-8H,(H2,13,14,15)(H2,16,17,18)[1]

Synthesis Protocols

The synthesis of **[4-(4-phosphonophenyl)phenyl]phosphonic acid** can be approached through several established methods for the formation of carbon-phosphorus bonds, followed by hydrolysis of the resulting phosphonate esters. The general strategies often involve the phosphonation of a pre-formed biphenyl scaffold.

General Synthesis Workflow

The synthesis typically follows a multi-step process, beginning with a suitable biphenyl precursor, followed by phosphonation and deprotection steps.



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References

- 1. researchgate.net [researchgate.net]
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